

# Physical properties of (E)-4,4-Dimethyl-2pentene

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Compound of Interest		
Compound Name:	(E)-4,4-Dimethyl-2-pentene	
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An In-depth Technical Guide to the Physical Properties of (E)-4,4-Dimethyl-2-pentene

This guide provides a comprehensive overview of the core physical properties of **(E)-4,4- Dimethyl-2-pentene**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of quantitative data, experimental protocols for property determination, and workflow visualizations.

# **Compound Overview**

**(E)-4,4-Dimethyl-2-pentene**, also known as trans-4,4-Dimethyl-2-pentene, is an organic compound classified as an alkene.[1] Its structure is characterized by a five-carbon chain with a double bond between the second and third carbons and two methyl groups attached to the fourth carbon.[1] The "(E)" designation signifies a trans configuration, where the substituent groups are on opposite sides of the double bond.[1] This compound is a clear liquid at room temperature and serves as a valuable intermediate in organic synthesis due to the reactivity of its double bond.[1]

### **Quantitative Physical Properties**

The key physical properties of **(E)-4,4-Dimethyl-2-pentene** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
IUPAC Name	(E)-4,4-dimethylpent-2-ene	[1][2][3]
Synonyms	trans-4,4-Dimethyl-2-pentene	[1][2][4]
CAS Number	690-08-4	[1][2][3][4]
Molecular Formula	C7H14	[1][3][4]
Molecular Weight	98.19 g/mol	[1][3]
Exact Mass	98.10960 Da	[2]
Boiling Point	76.7 - 77 °C	[2][5][6]
Melting Point	-115 °C to -115.235 °C	[2][5]
Density	0.689 g/cm <sup>3</sup>	[2][5]
Refractive Index	1.398	[5]
Vapor Pressure	111.0 mmHg	[3][6]
Critical Temperature	237 °C	[5]

# **Experimental Protocols for Property Determination**

This section details the methodologies for determining the key physical properties of liquid organic compounds like **(E)-4,4-Dimethyl-2-pentene**.

### **Boiling Point Determination (Capillary Method)**

The capillary method is a simple technique for determining the boiling point of a small amount of liquid.[7] The boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[8][9]

### Materials:

- Thiele tube or beaker with high-boiling mineral oil
- Thermometer



- Small test tube (e.g., fusion tube)
- Capillary tube, sealed at one end
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of (E)-4,4-Dimethyl-2-pentene

#### Procedure:

- Sample Preparation: Place a few milliliters of the liquid sample into the small test tube.
- Capillary Insertion: Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.[8]
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly into the Thiele tube or oil bath, ensuring the sample is below the oil level.[8]
- Observation: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.[8] Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube.[8][9] This indicates that the air has been replaced by the vapor of the substance.
- Measurement: Remove the heat source and allow the apparatus to cool slowly.
- Boiling Point Reading: The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.[7][8] This is the point where the external pressure equals the vapor pressure of the substance.

### **Density Measurement (Pycnometer Method)**

Density is the mass per unit volume of a substance.[10] The pycnometer (or specific gravity bottle) method provides a precise way to measure the density of a liquid.[10][11]

#### Materials:



- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Thermometer
- Sample of (E)-4,4-Dimethyl-2-pentene
- Distilled water (for calibration)

#### Procedure:

- Calibration:
  - Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m empty).
  - Fill the pycnometer with distilled water of a known temperature. Ensure no air bubbles are trapped and the capillary in the stopper is filled.
  - Wipe the outside of the pycnometer dry and weigh it again (m water).
  - Record the temperature of the water. Using a reference table, find the density of water (ρ\_water) at that temperature.
  - Calculate the exact volume of the pycnometer: V = (m water m empty) / ρ water.
- Sample Measurement:
  - Empty and dry the pycnometer completely.
  - Fill the pycnometer with the (E)-4,4-Dimethyl-2-pentene sample, ensuring the temperature is controlled and recorded.
  - Insert the stopper, wipe the exterior dry, and weigh the filled pycnometer (m sample).
- Calculation:
  - Calculate the mass of the sample: m liquid = m sample m empty.



Calculate the density of the sample: ρ\_sample = m\_liquid / V. For high precision,
 measurements should be conducted at a controlled temperature, such as 20°C.[11]

### Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a fundamental physical property used for substance identification and purity assessment.[12] The Abbe refractometer is a common instrument for this measurement.[13] [14]

#### Materials:

- Abbe refractometer
- Constant temperature water bath (recommended)
- Sample of (E)-4,4-Dimethyl-2-pentene
- Dropper or pipette
- Soft tissue and a suitable solvent (e.g., ethanol or acetone)

#### Procedure:

- Instrument Setup: Turn on the refractometer's light source. If necessary, connect it to a constant temperature bath to maintain a stable temperature (e.g., 20°C or 25°C), as refractive index is temperature-dependent.
- Cleaning: Open the prism assembly. Using a soft tissue and a small amount of ethanol or acetone, gently clean the surfaces of both the measuring and illuminating prisms.[13] Allow the solvent to evaporate completely.
- Sample Application: Place a few drops of the (E)-4,4-Dimethyl-2-pentene sample onto the surface of the lower prism.
- Measurement: Close the prism assembly securely. Look through the eyepiece. You will see a
  field of view that is partially light and partially dark.[13]



- Adjustment: Turn the coarse and fine adjustment knobs to bring the boundary line between the light and dark areas into sharp focus and exactly onto the center of the crosshairs.
- Dispersion Correction: If a colored band is visible at the boundary, adjust the dispersion compensator until the boundary becomes a sharp, colorless line.
- Reading: Read the refractive index value directly from the instrument's scale. Record the temperature at which the measurement was taken.

### **Spectroscopic Analysis**

- 1. Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups in a molecule. For an alkene like **(E)-4,4-Dimethyl-2-pentene**, characteristic absorption bands are expected:
- =C-H Stretch: A band appearing just above 3000 cm<sup>-1</sup> (typically 3100-3000 cm<sup>-1</sup>).[15][16]
- C=C Stretch: A moderate band in the 1680-1640 cm<sup>-1</sup> region.[15][16]
- =C-H Bend (Wag): Strong bands in the 1000-650 cm<sup>-1</sup> region, which can help determine the substitution pattern of the alkene.[15][16]
- 2. Nuclear Magnetic Resonance (¹H NMR) Spectroscopy: ¹H NMR spectroscopy provides detailed information about the structure and electronic environment of hydrogen atoms in a molecule.
- Sample Preparation: A small amount of the sample (5-25 mg) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.[17]
- Analysis: The alkenyl protons (hydrogens attached to the double-bonded carbons) in (E)-4,4-Dimethyl-2-pentene are expected to show signals in the deshielded region of the spectrum, typically between 4.6 and 5.9 ppm.[18][19] The coupling constant (J-value) between these protons would be characteristic of a trans relationship, typically in the range of 12-18 Hz.[17]

### **Mandatory Visualizations**

The following diagrams illustrate the logical workflows for determining the physical properties discussed.



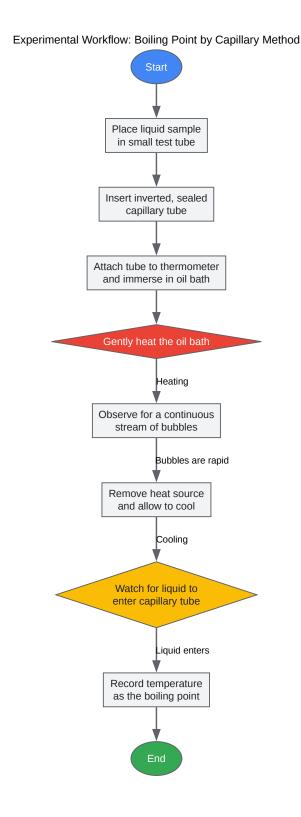
# Sample Preparation & Purity Check Obtain Sample of (E)-4,4-Dimethyl-2-pentene Verify Purity (e.g., GC, NMR) Physical Property Measurement **Determine Boiling Point** Measure Density Measure Refractive Index (e.g., Capillary Method) (e.g., Pycnometer) (e.g., Abbe Refractometer) Data Processing & Reporting **Record All Values** & Experimental Conditions Compare with Literature Values **Compile Technical Report**

#### General Workflow for Physical Property Determination

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Caption: General workflow for determining key physical properties.





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Caption: Step-by-step workflow for boiling point determination.



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